

Essential Safety and Logistical Information for Handling Lactonitrile

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Compound of Interest

Compound Name: Lactonitrile

Cat. No.: B165350

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This document provides critical safety protocols and logistical guidance for the handling and disposal of **lactonitrile**. Adherence to these procedures is essential to mitigate the significant health risks associated with this chemical.

Lactonitrile is a highly toxic compound that can be fatal if swallowed, inhaled, or absorbed through the skin.^{[1][2][3]} It is imperative that all personnel handling this substance are thoroughly familiar with its hazards and follow the prescribed safety measures. Contact with acids or heat can liberate highly toxic hydrogen cyanide gas.^{[1][4]}

Personal Protective Equipment (PPE)

The selection and proper use of appropriate personal protective equipment are the primary defense against exposure to **lactonitrile**. The following table summarizes the required PPE for various tasks.

Task Scenario	Eye and Face Protection	Skin and Body Protection	Respiratory Protection	Hand Protection
Routine Handling (in a fume hood)	Chemical splash goggles and a face shield.[1]	Impervious clothing, such as a lab coat, and closed-toe shoes.[4][5]	A NIOSH/MSHA-approved respirator with a Type AB-P filter or equivalent, appropriate for the exposure of concern.[1][2][4]	Compatible chemical-resistant gloves (e.g., nitrile).[2][4][5]
Spill Cleanup	Chemical splash goggles and a face shield.[1]	A fully-encapsulating, chemical-resistant suit.[6]	A positive pressure, full face-piece self-contained breathing apparatus (SCBA) or a pressure-demand supplied-air respirator with escape SCBA.[6][7]	Inner and outer chemical-resistant gloves.[7]

Emergency Situations	Full face-shield. [1]	Full body protective clothing.[1]	A positive pressure, full face-piece self-contained breathing apparatus (SCBA) or a pressure-demand supplied-air respirator with escape SCBA.[6] [7]	Inner and outer chemical-resistant gloves. [7]
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Quantitative Exposure Limits:

Parameter	Value
OSHA PEL (8-hour TWA)	5 mg/m ³ [4]
Vapor Pressure	<0.026 mmHg @ 25°C[1]

Operational Plan: Step-by-Step Handling and Disposal

A systematic approach to handling and disposing of **lactonitrile** is crucial for ensuring laboratory safety.

1. Preparation and Handling:

- All handling of **lactonitrile** must be conducted within a certified chemical fume hood.[4]
- Before beginning work, ensure that a safety shower and eye wash station are readily accessible.[2]
- Avoid all personal contact with the chemical, including inhalation of vapors.[1]

- Keep containers of **lactonitrile** tightly sealed when not in use and store in a cool, dry, dark, and well-ventilated area away from incompatible materials such as oxidizing agents and acids.[\[1\]](#)[\[4\]](#)

2. In Case of Exposure:

- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15 minutes and remove all contaminated clothing.[\[1\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of running water for at least 15 minutes, holding the eyelids apart.[\[1\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, administer 100% oxygen and provide artificial respiration if necessary.[\[4\]](#)[\[6\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[6\]](#) Seek immediate medical attention.

3. Spill Response:

- Minor Spills (in a fume hood):
 - Remove all ignition sources.[\[1\]](#)
 - Contain the spillage and absorb it with an inert material.
 - Clean the area thoroughly.
- Major Spills:
 - Evacuate the area immediately and move upwind.[\[1\]](#)
 - Alert emergency responders, providing them with the location and nature of the hazard.[\[1\]](#)

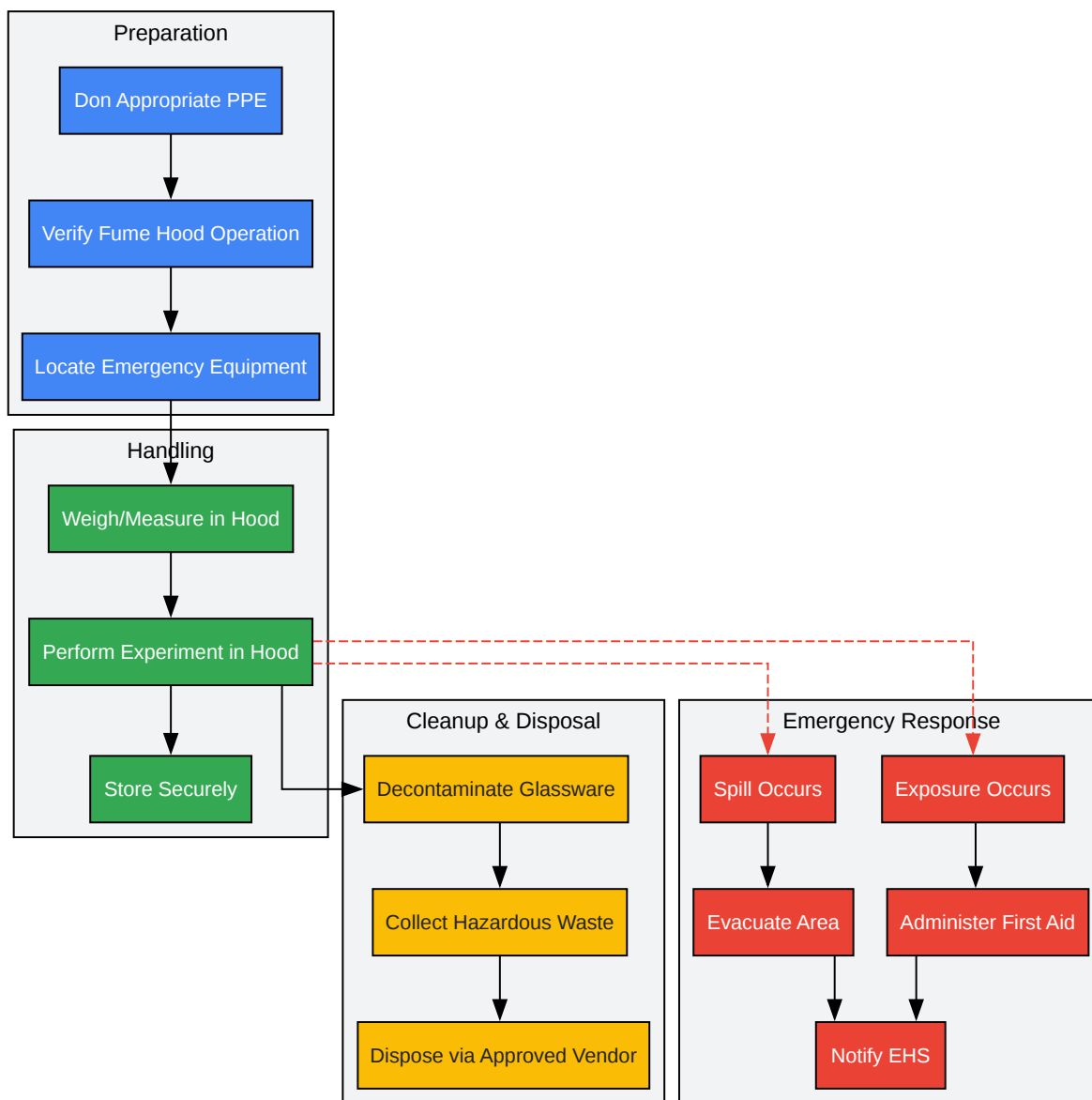
4. Disposal Plan:

- All waste containing **lactonitrile** must be considered hazardous.

- Collect waste in closed, suitable, and properly labeled containers for disposal.[\[2\]](#)
- Consult with your institution's environmental health and safety department or a licensed waste management authority for proper disposal procedures.[\[1\]](#)
- Do not dispose of **lactonitrile** down the drain or with general laboratory waste.

Experimental Workflow and Safety Logic

The following diagram illustrates the logical flow for the safe handling and disposal of **lactonitrile**.



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Caption: Workflow for Safe **Lactonitrile** Handling and Disposal.

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